

CCT128930 hydrochloride stability in solution and storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CCT128930 hydrochloride

Cat. No.: B2478721

[Get Quote](#)

CCT128930 Hydrochloride Technical Support Center

This technical support center provides essential information regarding the stability and storage of **CCT128930 hydrochloride**. The following frequently asked questions (FAQs) and troubleshooting guides are designed to assist researchers, scientists, and drug development professionals in ensuring the integrity of the compound throughout their experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **CCT128930 hydrochloride**?

A1: Solid **CCT128930 hydrochloride** is stable for extended periods when stored under appropriate conditions. Based on supplier recommendations, the powdered form should be stored at -20°C.[1][2][3] One supplier suggests that the solid compound can be stored at -20°C for more than 3 years.[4] Another indicates stability for at least 4 years at -20°C.[3]

Q2: How should I prepare and store stock solutions of **CCT128930 hydrochloride**?

A2: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing high-concentration stock solutions of **CCT128930 hydrochloride**. [1][2][4] It is crucial to use anhydrous, high-purity DMSO to minimize degradation, as DMSO can absorb moisture, which may affect the compound's solubility and stability.[2]

For long-term storage, it is recommended to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles, which can degrade the compound.[2][4] Store these aliquots at -80°C.[2][5] For short-term storage, aliquots can be kept at -20°C.[2]

Q3: What is the stability of **CCT128930 hydrochloride** in prepared stock solutions?

A3: While specific quantitative stability data over time is not extensively published, general guidelines from suppliers suggest that stock solutions in DMSO are stable for up to 1 year when stored at -80°C and for 1 month when stored at -20°C.[2] For in vivo experiments, it is often recommended to prepare fresh solutions daily.

Q4: What are the known solubilities of **CCT128930 hydrochloride** in common solvents?

A4: The solubility of **CCT128930 hydrochloride** varies depending on the solvent. The table below summarizes solubility data from various sources. Sonication or gentle warming may be recommended to aid dissolution.[4]

Solvent System	Solubility
DMSO	≥17.1 mg/mL[1]
DMSO	25 mg/mL (73.13 mM)[2]
DMSO	55 mg/mL (145.39 mM)[4]
Ethanol (with sonication)	≥5.17 mg/mL[1]
Water	Insoluble[1][2]
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	2 mg/mL (5.29 mM)[4]

Q5: What factors can lead to the degradation of **CCT128930 hydrochloride** in solution?

A5: Several factors can contribute to the degradation of small molecule inhibitors like **CCT128930 hydrochloride** in solution. These include:

- Temperature: Higher temperatures generally accelerate chemical degradation.[6]

- pH: The stability of a compound can be pH-dependent. Acidic or basic conditions can catalyze hydrolysis of susceptible functional groups.[6]
- Light: Exposure to light, especially UV light, can cause photolytic degradation in sensitive molecules.[6]
- Hydrolysis: The presence of water, even in small amounts in solvents like DMSO, can lead to the hydrolysis of certain functional groups.[6]
- Oxidation: Exposure to oxygen can lead to oxidative degradation.

Troubleshooting Guide

Issue 1: I am observing a decrease in the inhibitory effect of **CCT128930 hydrochloride** in my long-term cell-based assays.

- Possible Cause: The compound may be degrading in the cell culture medium at 37°C.
- Troubleshooting Steps:
 - Assess Stability in Media: Prepare the inhibitor in your cell culture medium and incubate it at 37°C for the duration of your experiment. At various time points, test the activity of this pre-incubated solution in a short-term functional assay. A decrease in potency suggests instability.[6]
 - Replenish the Inhibitor: If the compound is found to be unstable over long incubation periods, consider replenishing it by performing partial media changes with a freshly diluted inhibitor during the experiment.[6]

Issue 2: My **CCT128930 hydrochloride** stock solution appears cloudy or has visible precipitates upon thawing.

- Possible Cause: The compound may have low solubility at lower temperatures, or the solvent may have absorbed water, reducing solubility.
- Troubleshooting Steps:

- Gently warm the vial to room temperature and vortex thoroughly to redissolve the compound.
- Ensure the compound is fully dissolved before making further dilutions.
- For future stock preparations, use fresh, anhydrous DMSO.

Issue 3: How can I confirm if my **CCT128930 hydrochloride** stock solution has degraded?

- Possible Cause: Chemical degradation has occurred due to improper storage or handling.
- Troubleshooting Steps:
 - Functional Assay: Compare the biological activity (e.g., IC50 value in a kinase assay or a cell proliferation assay) of your current stock solution to a freshly prepared solution or a previously validated batch. A significant loss of potency can indicate degradation.^[6]
 - Analytical Chemistry: Use analytical techniques like High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) to assess the purity of your stock solution. The appearance of new peaks or a decrease in the area of the parent compound peak would indicate degradation.^[6]

Experimental Protocols

Protocol 1: General Procedure for Assessing **CCT128930 Hydrochloride** Stability in Solution using HPLC

This protocol provides a framework for determining the stability of **CCT128930 hydrochloride** in a specific solvent under various storage conditions.

Objective: To quantify the degradation of **CCT128930 hydrochloride** over time.

Materials:

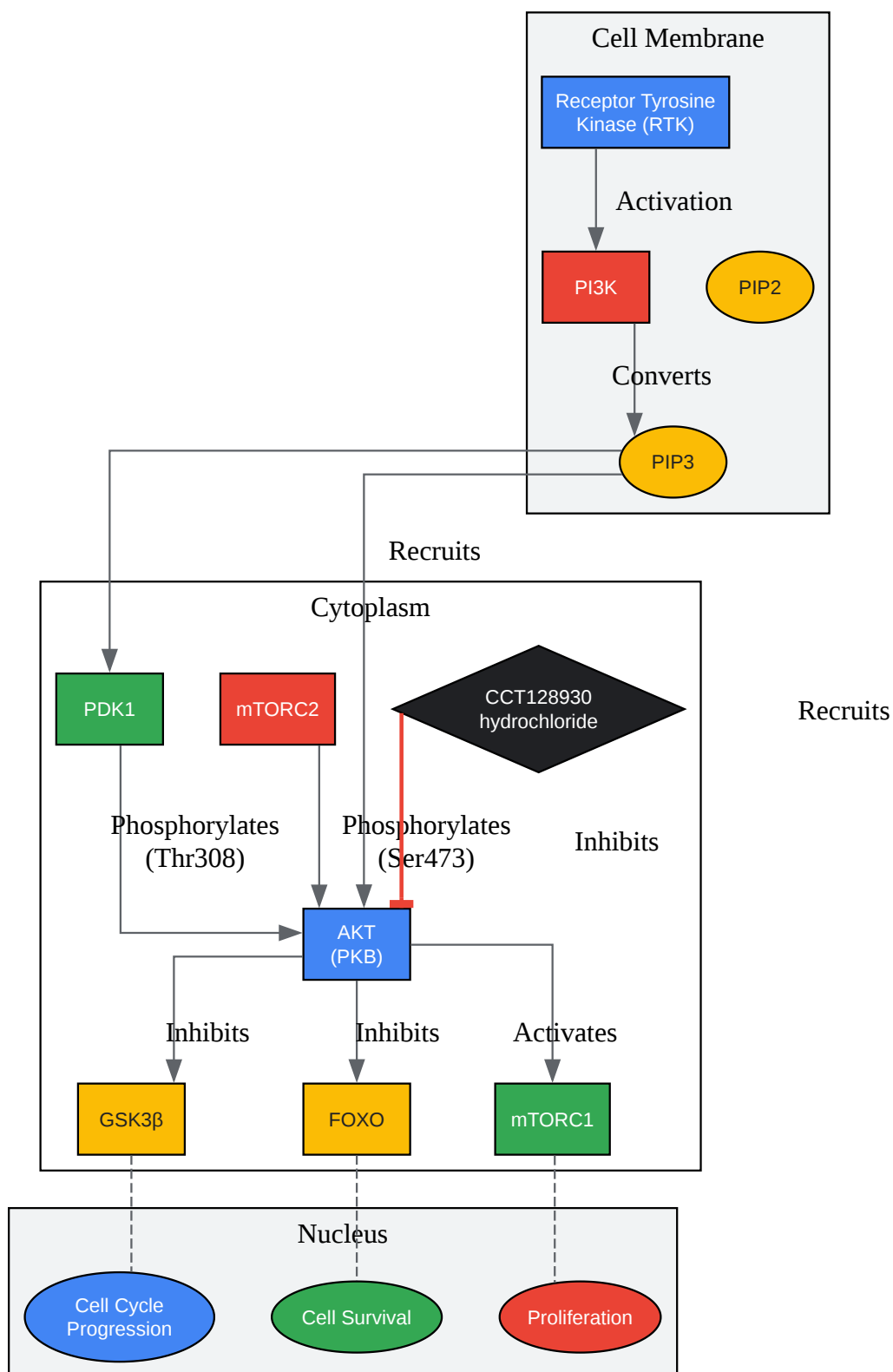
- **CCT128930 hydrochloride**
- High-purity, anhydrous solvent (e.g., DMSO)

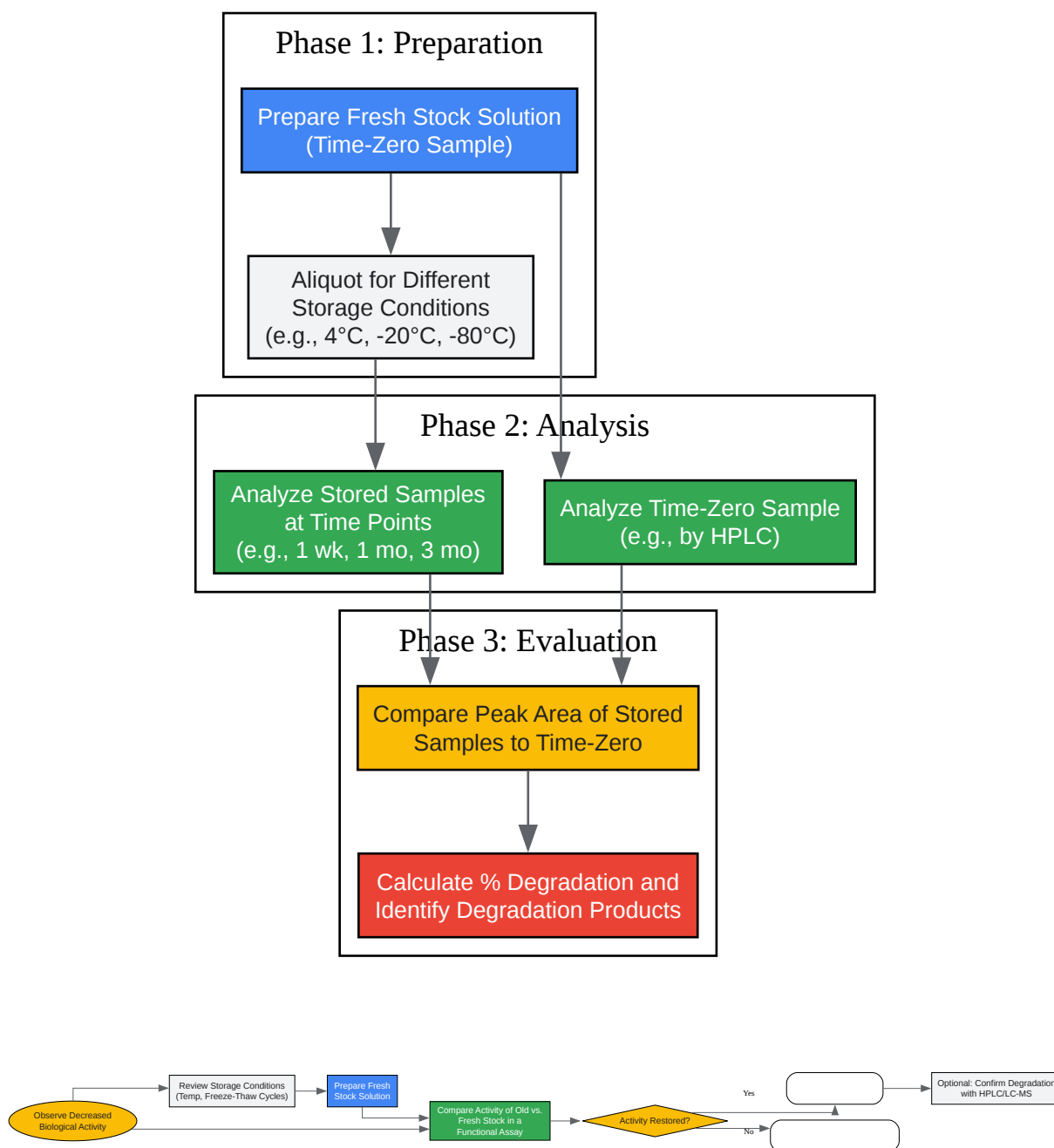
- HPLC system with a UV detector
- Appropriate HPLC column (e.g., C18)
- Mobile phase solvents (e.g., acetonitrile, water with formic acid)

Procedure:

- Time-Zero Sample Preparation: Prepare a fresh stock solution of **CCT128930 hydrochloride** at a known concentration (e.g., 10 mM in DMSO).
- Initial Analysis: Immediately analyze an aliquot of the fresh stock solution by HPLC to determine the initial purity and the peak area of the parent compound. This will serve as your time-zero reference.
- Sample Aliquoting and Storage: Aliquot the remaining stock solution into multiple vials for storage under different conditions (e.g., 4°C, -20°C, -80°C, room temperature).
- Time-Point Analysis: At predetermined time points (e.g., 1 week, 1 month, 3 months), retrieve an aliquot from each storage condition.
- Sample Analysis: Allow the aliquot to thaw and equilibrate to room temperature. Analyze the sample by HPLC using the same method as the time-zero sample.
- Data Analysis: Compare the peak area of the **CCT128930 hydrochloride** in the stored samples to the time-zero sample. A decrease in the peak area and the appearance of new peaks indicate degradation. Calculate the percentage of the remaining compound at each time point.

Visualizations





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. How to Conduct Stability Studies for Small Molecule Drugs – StabilityStudies.in [stabilitystudies.in]
- 2. ijpsjournal.com [ijpsjournal.com]
- 3. selleckchem.com [selleckchem.com]
- 4. chromatographyonline.com [chromatographyonline.com]
- 5. Preclinical pharmacology, antitumor activity and development of pharmacodynamic markers for the novel, potent AKT inhibitor CCT128930 - PMC [pmc.ncbi.nlm.nih.gov]
- 6. chromatographyonline.com [chromatographyonline.com]
- To cite this document: BenchChem. [CCT128930 hydrochloride stability in solution and storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2478721#cct128930-hydrochloride-stability-in-solution-and-storage]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

